

Application Notes and Protocols for Environmental Analysis of γ -(6Z)-Dodecenolactone-d2

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Compound of Interest

Compound Name: *Gamma-6Z-Dodecenolactone-d2*

Cat. No.: *B12384799*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the use of γ -(6Z)-dodecenolactone-d2 as an internal standard for the quantitative analysis of its non-deuterated counterpart, γ -(6Z)-dodecenolactone, in environmental matrices. The protocols detailed below leverage the principles of stable isotope dilution analysis (SIDA) coupled with modern analytical instrumentation for accurate and precise quantification.

Introduction

γ -(6Z)-Dodecenolactone is a naturally occurring lactone found in various environmental compartments, originating from sources such as fruits, dairy products, and as a pheromone in some animal species. Its presence and concentration in environmental samples can be an indicator of specific biological activities or contamination events. Accurate quantification of this compound is crucial for environmental monitoring and ecological studies.

γ -(6Z)-Dodecenolactone-d2 is the deuterated analog of γ -(6Z)-dodecenolactone, making it an ideal internal standard for quantification by mass spectrometry. Its chemical and physical

properties are nearly identical to the analyte of interest, ensuring similar behavior during sample preparation and analysis, thus correcting for matrix effects and variations in instrument response.

Application: Quantitative Analysis of γ -(6Z)-Dodecenolactone in Environmental Samples

The primary application of γ -(6Z)-dodecenolactone-d2 is as an internal standard in Stable Isotope Dilution Assays (SIDA) for the accurate quantification of γ -(6Z)-dodecenolactone in complex environmental matrices such as water and soil. SIDA is a highly accurate quantification method that relies on the addition of a known amount of an isotopically labeled standard to the sample at the beginning of the analytical procedure.

Synthesis of γ -(6Z)-Dodecenolactone-d2

A plausible synthetic route for γ -(6Z)-dodecenolactone-d2 involves the catalytic reduction of a corresponding alkyne precursor with deuterium gas. This method ensures the specific incorporation of two deuterium atoms across the double bond, resulting in a mass increase of 2 Da compared to the native compound.

Quantitative Data Summary

The following tables summarize the expected performance characteristics for the analytical methods described below. The data is based on typical performance for the analysis of similar lactones in environmental matrices using deuterated internal standards.

Table 1: Method Performance for Water Sample Analysis

Parameter	Liquid-Liquid Extraction (LLE) - GC-MS	Solid-Phase Extraction (SPE) - LC-MS/MS
Limit of Detection (LOD)	0.5 - 2.0 ng/L	0.1 - 1.0 ng/L
Limit of Quantification (LOQ)	1.5 - 6.0 ng/L	0.3 - 3.0 ng/L
Recovery	85 - 110%	90 - 115%
Relative Standard Deviation (RSD)	< 15%	< 10%

Table 2: Method Performance for Soil Sample Analysis

Parameter	Ultrasonic Extraction - GC-MS	QuEChERS - LC-MS/MS
Limit of Detection (LOD)	0.1 - 0.5 µg/kg	0.05 - 0.2 µg/kg
Limit of Quantification (LOQ)	0.3 - 1.5 µg/kg	0.15 - 0.6 µg/kg
Recovery	80 - 110%	85 - 115%
Relative Standard Deviation (RSD)	< 20%	< 15%

Experimental Protocols

Detailed methodologies for the analysis of γ -(6Z)-dodecenolactone in water and soil samples are provided below.

Protocol 1: Analysis of γ -(6Z)-Dodecenolactone in Water Samples by LLE-GC-MS

1. Scope: This protocol describes the quantitative analysis of γ -(6Z)-dodecenolactone in water samples using liquid-liquid extraction followed by gas chromatography-mass spectrometry.

2. Materials and Reagents:

- γ -(6Z)-Dodecenolactone analytical standard
- γ -(6Z)-Dodecenolactone-d2 internal standard solution (e.g., 1 $\mu\text{g/mL}$ in methanol)
- Dichloromethane (DCM), HPLC grade
- Anhydrous sodium sulfate
- Deionized water
- Glassware: 1 L separatory funnels, beakers, graduated cylinders, vials

3. Sample Preparation (Liquid-Liquid Extraction):

- Measure 500 mL of the water sample into a 1 L separatory funnel.
- Spike the sample with a known amount of γ -(6Z)-dodecenolactone-d2 internal standard solution (e.g., 50 μL of a 1 $\mu\text{g/mL}$ solution).
- Add 50 mL of dichloromethane to the separatory funnel.
- Shake vigorously for 2 minutes, periodically venting the funnel to release pressure.
- Allow the layers to separate for 10 minutes.
- Drain the lower organic layer (DCM) into a clean flask.
- Repeat the extraction of the aqueous layer two more times with 50 mL portions of DCM.
- Combine the DCM extracts and pass them through a funnel containing anhydrous sodium sulfate to remove any residual water.
- Concentrate the extract to approximately 1 mL using a gentle stream of nitrogen.
- Transfer the concentrated extract to a GC vial for analysis.

4. GC-MS Parameters:

- Gas Chromatograph: Agilent 7890B or equivalent

- Column: DB-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent
- Inlet Temperature: 250°C
- Injection Volume: 1 μ L (splitless mode)
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 min
 - Ramp: 10°C/min to 280°C
 - Hold at 280°C for 5 min
- Carrier Gas: Helium at a constant flow of 1.2 mL/min
- Mass Spectrometer: Agilent 5977B MSD or equivalent
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Source Temperature: 230°C
- Quadrupole Temperature: 150°C
- Acquisition Mode: Selected Ion Monitoring (SIM)
 - γ -(6Z)-Dodecenolactone (Analyte): m/z 196 (M+), 85
 - γ -(6Z)-Dodecenolactone-d2 (Internal Standard): m/z 198 (M+), 87

5. Quantification:

- Create a calibration curve by analyzing a series of standards containing known concentrations of γ -(6Z)-dodecenolactone and a constant concentration of γ -(6Z)-dodecenolactone-d2.
- Plot the ratio of the analyte peak area to the internal standard peak area against the concentration of the analyte.

- Calculate the concentration of γ -(6Z)-dodecenolactone in the samples using the calibration curve.

Protocol 2: Analysis of γ -(6Z)-Dodecenolactone in Soil Samples by QuEChERS and LC-MS/MS

1. Scope: This protocol details the extraction and quantification of γ -(6Z)-dodecenolactone in soil samples using the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method followed by liquid chromatography-tandem mass spectrometry.

2. Materials and Reagents:

- γ -(6Z)-Dodecenolactone analytical standard
- γ -(6Z)-Dodecenolactone-d2 internal standard solution (e.g., 1 $\mu\text{g/mL}$ in acetonitrile)
- Acetonitrile (ACN), LC-MS grade
- Water, LC-MS grade
- QuEChERS extraction salts (e.g., 4 g MgSO_4 , 1 g NaCl , 1 g sodium citrate tribasic dihydrate, 0.5 g sodium citrate dibasic sesquihydrate)
- Dispersive SPE (d-SPE) sorbent (e.g., 150 mg MgSO_4 , 50 mg PSA, 50 mg C18)
- 50 mL centrifuge tubes
- 2 mL microcentrifuge tubes

3. Sample Preparation (QuEChERS):

- Weigh 10 g of homogenized soil into a 50 mL centrifuge tube.
- Spike the sample with a known amount of γ -(6Z)-dodecenolactone-d2 internal standard solution (e.g., 100 μL of a 1 $\mu\text{g/mL}$ solution).
- Add 10 mL of water and vortex for 30 seconds.

- Add 10 mL of acetonitrile and shake vigorously for 1 minute.
- Add the QuEChERS extraction salts, shake vigorously for 1 minute, and then centrifuge at 4000 rpm for 5 minutes.
- Transfer 1 mL of the upper acetonitrile layer to a 2 mL microcentrifuge tube containing the d-SPE sorbent.
- Vortex for 30 seconds and centrifuge at 10000 rpm for 2 minutes.
- Filter the supernatant through a 0.22 μ m syringe filter into an LC vial for analysis.

4. LC-MS/MS Parameters:

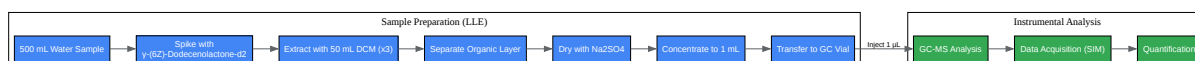
- Liquid Chromatograph: Agilent 1290 Infinity II or equivalent
- Column: ZORBAX Eclipse Plus C18 (100 mm x 2.1 mm, 1.8 μ m) or equivalent
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient:
 - 0-1 min: 30% B
 - 1-8 min: 30% to 95% B
 - 8-10 min: 95% B
 - 10.1-12 min: 30% B
- Flow Rate: 0.3 mL/min
- Column Temperature: 40°C
- Injection Volume: 5 μ L
- Mass Spectrometer: Agilent 6470 Triple Quadrupole LC/MS or equivalent

- Ionization Mode: Electrospray Ionization (ESI), Positive
- Gas Temperature: 300°C
- Gas Flow: 8 L/min
- Nebulizer: 45 psi
- Sheath Gas Temperature: 350°C
- Sheath Gas Flow: 11 L/min
- Capillary Voltage: 3500 V
- MRM Transitions:
 - γ -(6Z)-Dodecenolactone (Analyte): Precursor ion m/z 197.1 $\rightarrow$ Product ions m/z 85.1 (quantifier), m/z 67.1 (qualifier)
 - γ -(6Z)-Dodecenolactone-d₂ (Internal Standard): Precursor ion m/z 199.1 $\rightarrow$ Product ion m/z 87.1

5. Quantification:

- Prepare a calibration curve using standards containing known concentrations of γ -(6Z)-dodecenolactone and a constant concentration of the deuterated internal standard.
- Calculate the concentration in the samples based on the area ratio of the analyte to the internal standard.

Visualizations

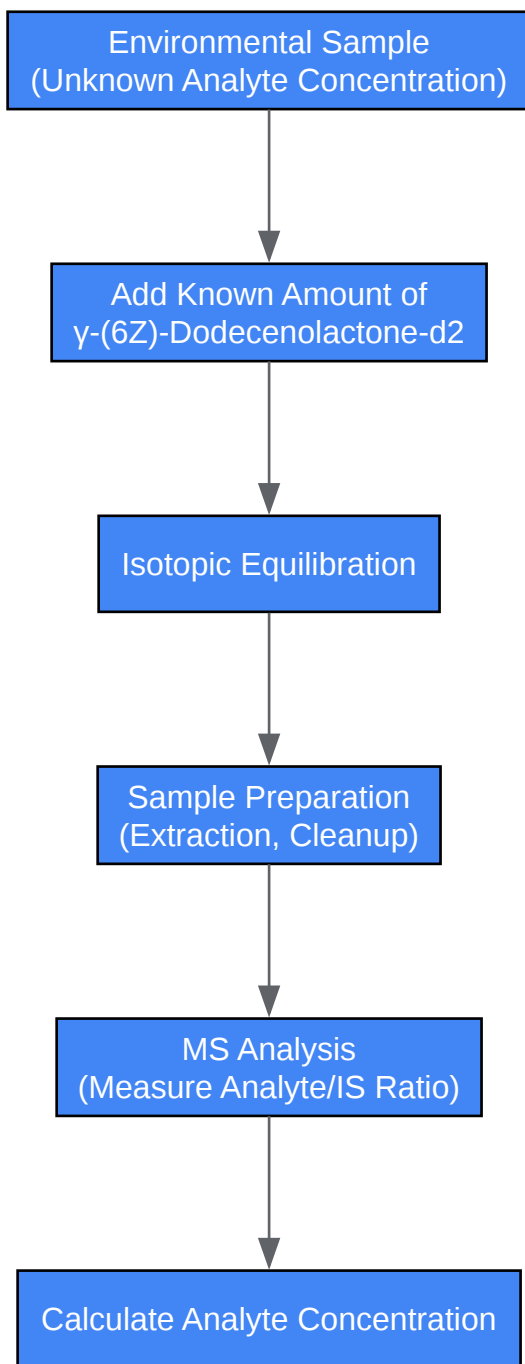


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Caption: Workflow for the analysis of γ -(6Z)-dodecenolactone in water.



Stable Isotope Dilution Analysis (SIDA)



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